

# "literature review of 2-[4-(2-Ethylhexyl)phenoxy]ethanol research"

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## Compound of Interest

Compound Name: 2-[4-(2-Ethylhexyl)phenoxy]ethanol

Cat. No.: B1602905

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## A Comprehensive Technical Review of 2-Phenoxyethanol

Disclaimer: Information regarding the specific compound **2-[4-(2-Ethylhexyl)phenoxy]ethanol** is exceptionally limited in publicly available scientific literature. The primary available data is its chemical structure and computed properties from databases like PubChem[1]. Therefore, this technical guide will focus on the closely related and extensively studied compound, 2-Phenoxyethanol (CAS No. 122-99-6). While structurally similar as a glycol ether, the toxicological and metabolic profiles of these two compounds cannot be assumed to be identical. This review on 2-Phenoxyethanol provides a foundational understanding of this class of chemicals for researchers, scientists, and drug development professionals.

## Introduction

2-Phenoxyethanol is an aromatic glycol ether widely utilized across multiple industries. It serves as a preservative in cosmetics and pharmaceuticals, a solvent for resins and inks, a fixative in perfumes, and an anesthetic in aquaculture[2][3][4][5]. Its broad-spectrum antimicrobial activity against bacteria and yeast makes it a common alternative to formaldehyde-releasing preservatives[5][6]. This review synthesizes the available data on its chemical properties, synthesis, analytical methods, toxicology, and metabolic fate.

## Physicochemical Properties

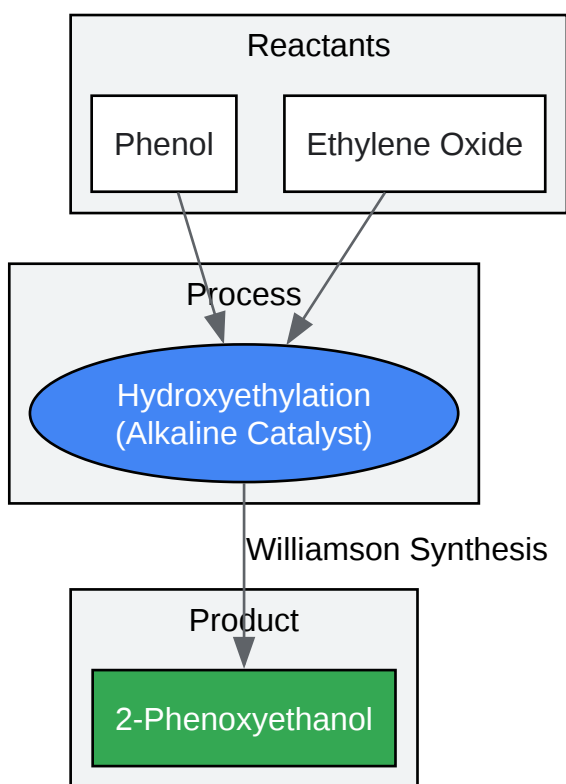
2-Phenoxyethanol is a colorless, oily liquid with a faint rose-like scent[2][5]. It is a high-boiling liquid with moderate water solubility[7].

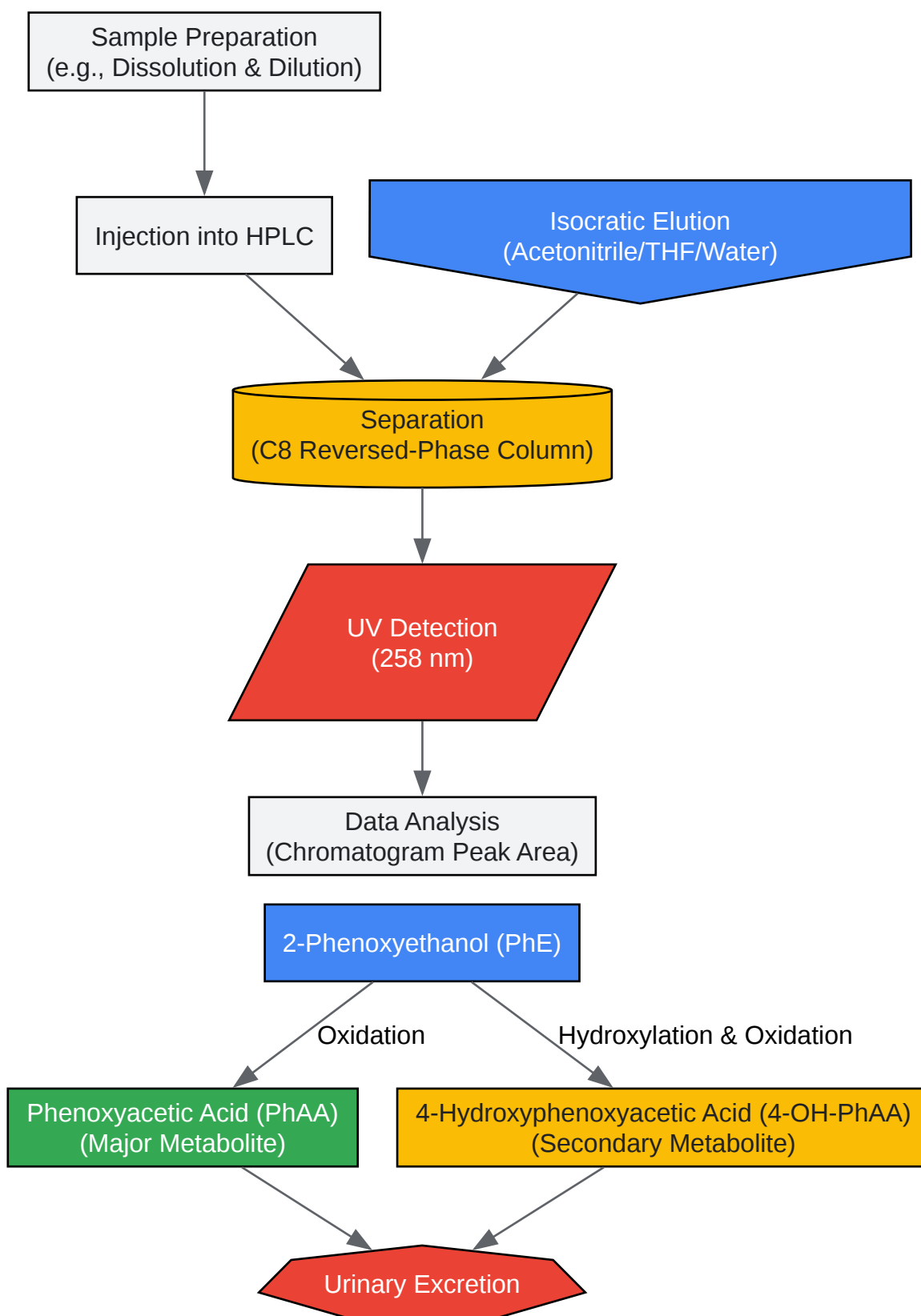
Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	[5][8]
Molar Mass	138.166 g·mol <sup>-1</sup>	[5]
CAS Number	122-99-6	[3][8]
Appearance	Colorless oily liquid	[2][5]
Density	1.102 g/cm <sup>3</sup>	[5]
Melting Point	11-13 °C	[8]
Boiling Point	247 °C	[5][8]
Solubility in Water	26 g/kg	[5]
Vapor Pressure	0.001 kPa (at 25 °C)	[5]
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	1.16	[9]

## Synthesis and Analytical Methods

### Synthesis

The primary industrial production method for 2-Phenoxyethanol is the hydroxyethylation of phenol, a process based on the Williamson ether synthesis[4][5]. This reaction involves treating phenol with ethylene oxide in the presence of an alkaline catalyst, such as an alkali-metal hydroxide[4][7].





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## References

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